

# solubility of 4-(Bromomethyl)phenylboronic acid in organic solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(Bromomethyl)phenylboronic acid

Cat. No.: B151635

[Get Quote](#)

An In-depth Technical Guide on the Solubility of **4-(Bromomethyl)phenylboronic Acid** in Organic Solvents

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-(bromomethyl)phenylboronic acid** in various organic solvents. Understanding the solubility of this compound is critical for its application in organic synthesis, particularly in cross-coupling reactions, purification processes, and formulation development. This document compiles available solubility data, details experimental protocols for its determination, and offers insights into its broader physicochemical properties.

## Introduction to 4-(Bromomethyl)phenylboronic acid

**4-(Bromomethyl)phenylboronic acid** is a bifunctional organoboron compound with the chemical formula  $C_7H_8BBrO_2$ .<sup>[1]</sup> It features a boronic acid group and a bromomethyl group, making it a versatile reagent in organic chemistry. The boronic acid moiety is a key participant in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions for the formation of carbon-carbon bonds.<sup>[2]</sup> The bromomethyl group provides a reactive site for nucleophilic substitution, allowing for the introduction of the phenylboronic acid scaffold into a wide range of molecules.

Its applications include the design of enzyme inhibitors, the synthesis of boron-functionalized salts, and the development of materials for gene transfection and glucose sensing.[3]

## Physicochemical Properties

A summary of the key physicochemical properties of **4-(bromomethyl)phenylboronic acid** is presented below. These properties are essential for understanding its behavior in different solvent systems.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>8</sub> BBro <sub>2</sub>	[1][4]
Molecular Weight	214.85 g/mol	[1][4]
Appearance	White to off-white or light beige crystalline powder	[1][5]
Melting Point	78-81°C or 173-177°C (Varies by source)	[1]
Boiling Point	343.1°C at 760 mmHg (Predicted)	[1][3]
Density	1.6 ± 0.1 g/cm <sup>3</sup> (Predicted)	[1][3]
Storage Conditions	2-8°C	[1]

## Solubility Profile

Specific quantitative solubility data for **4-(bromomethyl)phenylboronic acid** is not extensively available in peer-reviewed literature. However, qualitative solubility information has been reported by chemical suppliers. This data is crucial for solvent selection in synthesis, purification, and formulation.

## Qualitative Solubility Data

The following table summarizes the reported qualitative solubility of **4-(bromomethyl)phenylboronic acid** in various solvents.

Solvent	Solubility Description	Source(s)
N,N-Dimethylformamide (DMF)	Very Soluble	[1]
Methanol	Soluble / Slightly Soluble	[1][3]
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	[3]
Glacial Acetic Acid	Sparingly Soluble	[1]
Chloroform	Very Slightly Soluble	[1]
Water	Practically Insoluble	[1]

It is noted that boronic acids can be challenging for solubility studies due to their tendency to form cyclic anhydrides called boroxines upon heating or dehydration.[6]

## Solubility of Related Compounds as a Proxy

Due to the limited quantitative data for the title compound, examining the solubility of phenylboronic acid, the parent compound, can provide valuable insights.[2][7] Studies have shown that phenylboronic acid has high solubility in ethers and ketones, moderate solubility in chloroform, and very low solubility in hydrocarbons.[8][9][10] The introduction of substituents on the phenyl ring can significantly impact solubility.[6] Generally, esterification of the boronic acid group tends to increase solubility in organic solvents compared to the parent acid.[8][11]

## Experimental Protocol for Solubility Determination

A reliable and commonly used technique for determining the solubility of boronic acids in organic solvents is the dynamic (or synthetic) method.[6][7][8] This method involves observing the temperature at which a solid solute completely dissolves in a solvent upon controlled heating.[2][11]

## Materials and Apparatus

- Solute: High-purity **4-(bromomethyl)phenylboronic acid**
- Solvents: High-purity, anhydrous organic solvents of interest
- Apparatus:

- Jacketed glass vessel or sealed glass vials[2][11]
- Magnetic stirrer and stir bars[11]
- Circulating, programmable thermostat bath with temperature control (precision of  $\pm 0.1^{\circ}\text{C}$ ) [11]
- Calibrated thermometer or temperature probe (precision of  $\pm 0.1^{\circ}\text{C}$ )[11]
- Turbidity sensor or luminance probe to monitor light transmission[6][8]
- Analytical balance (precision of at least 0.1 mg)[11]

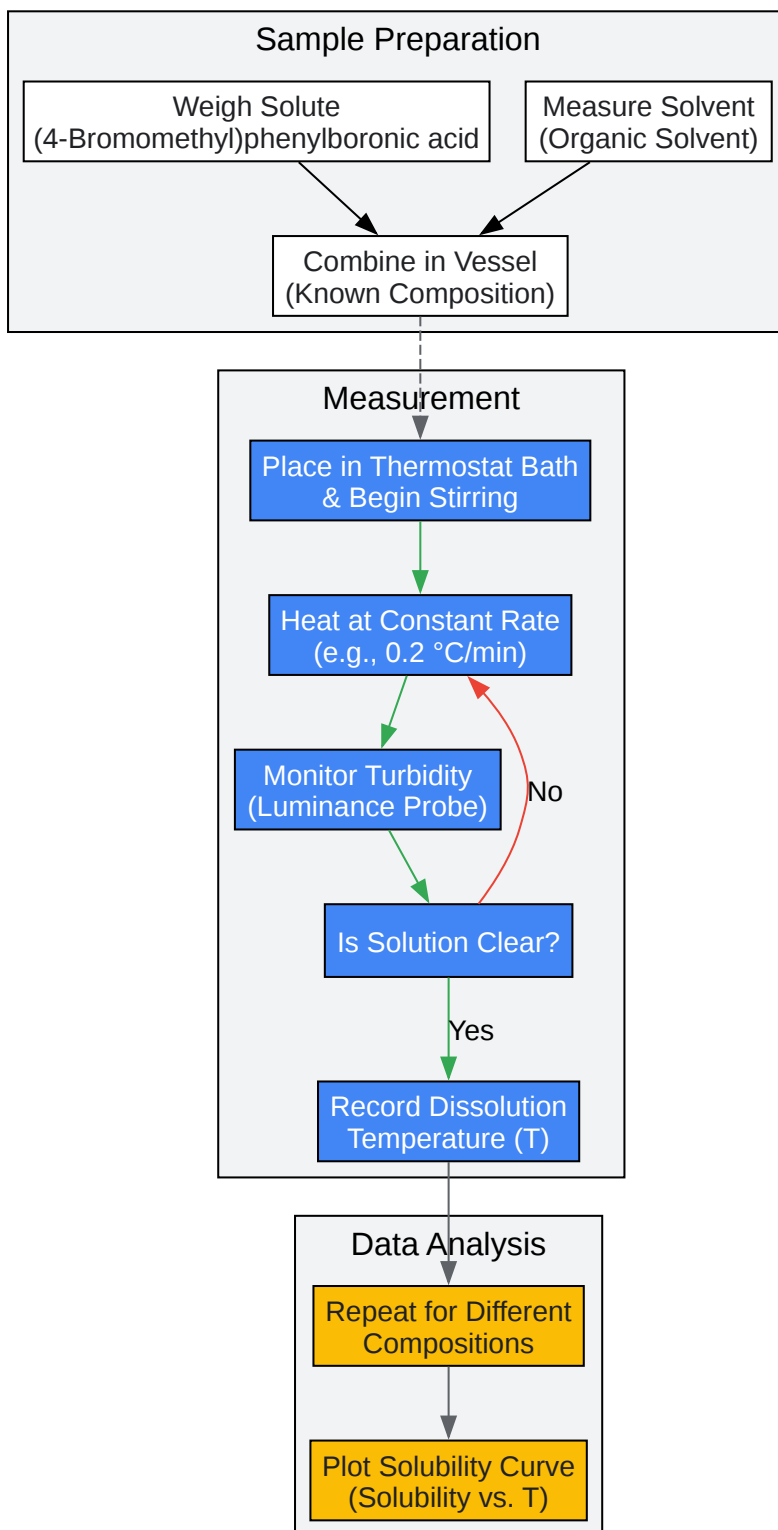
## Procedure

- **Sample Preparation:** Accurately weigh a specific amount of **4-(bromomethyl)phenylboronic acid** and the chosen organic solvent into the jacketed glass vessel to create a biphasic sample of a known mole fraction or concentration.[6][11]
- **Heating and Stirring:** Place the vessel in the thermostat bath. Begin vigorous and constant stirring to ensure the mixture is homogeneous.[7][11]
- **Controlled Heating:** Heat the sample at a slow, constant rate (e.g.,  $0.1\text{--}0.5^{\circ}\text{C}/\text{min}$ ) to avoid overshooting the dissolution point.[2][11]
- **Turbidity Monitoring:** Continuously monitor the turbidity of the solution. The solubility temperature is defined as the point at which the last solid particles disappear, and the solution becomes clear.[2][8] This can be determined instrumentally with a luminance probe or visually.[6][11]
- **Data Collection and Analysis:** Record the dissolution temperature for the specific composition.[2] Repeat the measurement for several different concentrations of the solute in the same solvent to construct a solubility curve (solubility vs. temperature).[11]

## Visualizing the Experimental Workflow

The following diagram illustrates the logical workflow for the dynamic solubility determination method described above.

## Workflow for Dynamic Solubility Measurement

[Click to download full resolution via product page](#)

Caption: Dynamic method for solubility determination.

## Conclusion

While quantitative solubility data for **4-(bromomethyl)phenylboronic acid** remains limited in public literature, qualitative assessments provide a foundational guide for solvent selection. It exhibits good solubility in polar aprotic solvents like DMF and methanol and is poorly soluble in water.<sup>[1]</sup> For precise applications, it is recommended that researchers, scientists, and drug development professionals determine the solubility experimentally. The dynamic method detailed in this guide offers a robust and reliable protocol for obtaining accurate solubility curves, which are indispensable for optimizing reaction conditions, developing purification strategies, and preparing formulations.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. echemi.com [echemi.com]
- 2. benchchem.com [benchchem.com]
- 3. 4-(Bromomethyl)phenylboronic acid | 68162-47-0 [chemicalbook.com]
- 4. 4-(Bromomethyl)phenylboronic acid | C7H8BBrO2 | CID 2735593 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 391570050 [thermofisher.com]
- 6. pubs.acs.org [pubs.acs.org]
- 7. benchchem.com [benchchem.com]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. [PDF] Solubility of Phenylboronic Acid and its Cyclic Esters in Organic Solvents | Semantic Scholar [semanticscholar.org]
- 11. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [solubility of 4-(Bromomethyl)phenylboronic acid in organic solvents]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b151635#solubility-of-4-bromomethyl-phenylboronic-acid-in-organic-solvents>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)